

# Carbenicillin Disodium Salt vs. Carbenicillin Free Acid: A Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Carbenicillin

Cat. No.: B15559898

[Get Quote](#)

An in-depth examination of the chemical, physical, and biological properties of **carbenicillin** disodium salt and **carbenicillin** free acid, providing researchers, scientists, and drug development professionals with a comprehensive comparative analysis.

This technical guide delves into the nuanced differences between the two forms of the semi-synthetic penicillin antibiotic, **carbenicillin**: the widely used disodium salt and its free acid counterpart. While both share the same core molecule and mechanism of action, their distinct physicochemical properties significantly influence their application in research and drug development. This document provides a detailed comparison of their properties, experimental protocols for their use, and visualizations of their biological and experimental pathways.

## Core Physicochemical and Biological Properties

**Carbenicillin**, a member of the carboxypenicillin subgroup, exerts its bactericidal effect by inhibiting the synthesis of the bacterial cell wall. Specifically, it targets and acylates penicillin-binding proteins (PBPs), enzymes crucial for the final transpeptidation step in peptidoglycan synthesis. This disruption of cell wall integrity leads to cell lysis and death.<sup>[1]</sup> While the free acid is the pharmacologically active form, the disodium salt is the formulation predominantly used in laboratory and clinical settings due to its significantly higher aqueous solubility.

The following tables summarize the key quantitative data for both forms of **carbenicillin**, highlighting their principal differences.

### Table 1: Chemical and Physical Properties

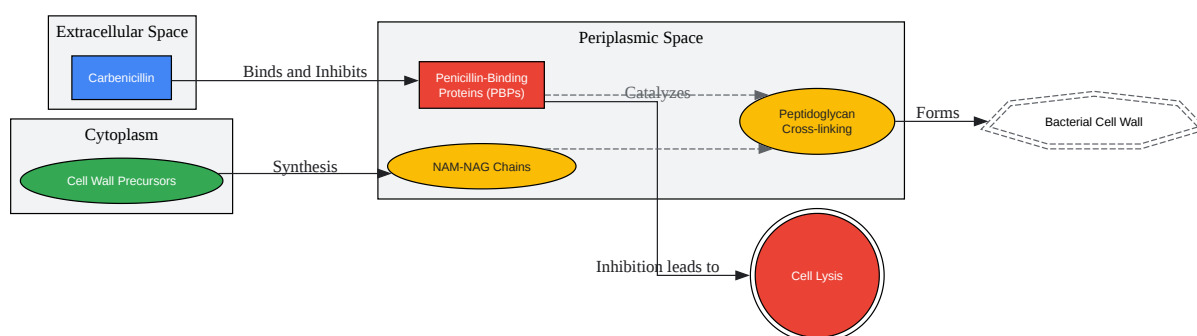
Property	Carbenicillin Disodium Salt	Carbenicillin Free Acid
Molecular Formula	C <sub>17</sub> H <sub>16</sub> N <sub>2</sub> Na <sub>2</sub> O <sub>6</sub> S	C <sub>17</sub> H <sub>18</sub> N <sub>2</sub> O <sub>6</sub> S
Molecular Weight	422.4 g/mol [2][3]	378.40 g/mol [4][5]
CAS Number	4800-94-6	4697-36-3
Appearance	White to light yellow, hygroscopic powder	White to off-white crystalline powder
Water Solubility	50-100 mg/mL	451 mg/L
Organic Solvent Solubility	Soluble in ethanol, DMSO, and dimethylformamide	Soluble in methanol, dilute alkali, and dilute acid; insoluble in acetone, chloroform, and ether
pKa	Not applicable	pKa1: 2.76, pKa2: 3.5

**Table 2: Stability and Storage**

Condition	Carbenicillin Disodium Salt	Carbenicillin Free Acid
Solid State	Stable for several years at room temperature when stored properly (dry)	Generally stable for several years in the dry state at room temperature
Aqueous Solution	Stable for several hours at room temperature and up to 5 days at 4°C. Stock solutions at -20°C are stable for up to six months.	Unstable in solution for extended periods unless frozen. Stability is pH and temperature-dependent.
Acid Stability	More stable at lower pH than ampicillin. However, it is considered acid-labile.	Unstable in acidic conditions.

## Mechanism of Action: Inhibition of Bacterial Cell Wall Synthesis

**Carbenicillin**, as a  $\beta$ -lactam antibiotic, functions by interfering with the structural integrity of the bacterial cell wall. The diagram below illustrates the signaling pathway of this mechanism.



[Click to download full resolution via product page](#)

Mechanism of **carbenicillin** action.

## Experimental Protocols

Due to its high solubility and stability in solution, **carbenicillin** disodium salt is almost exclusively used in experimental settings. A standard protocol for the preparation and use of a **carbenicillin** stock solution for selection in molecular cloning is provided below.

### Preparation of Carbenicillin Disodium Salt Stock Solution (50 mg/mL)

Materials:

- **Carbenicillin** disodium salt powder
- Sterile distilled water
- Sterile conical tube or bottle
- Sterile 0.22  $\mu\text{m}$  filter
- Sterile microcentrifuge tubes for aliquoting

#### Procedure:

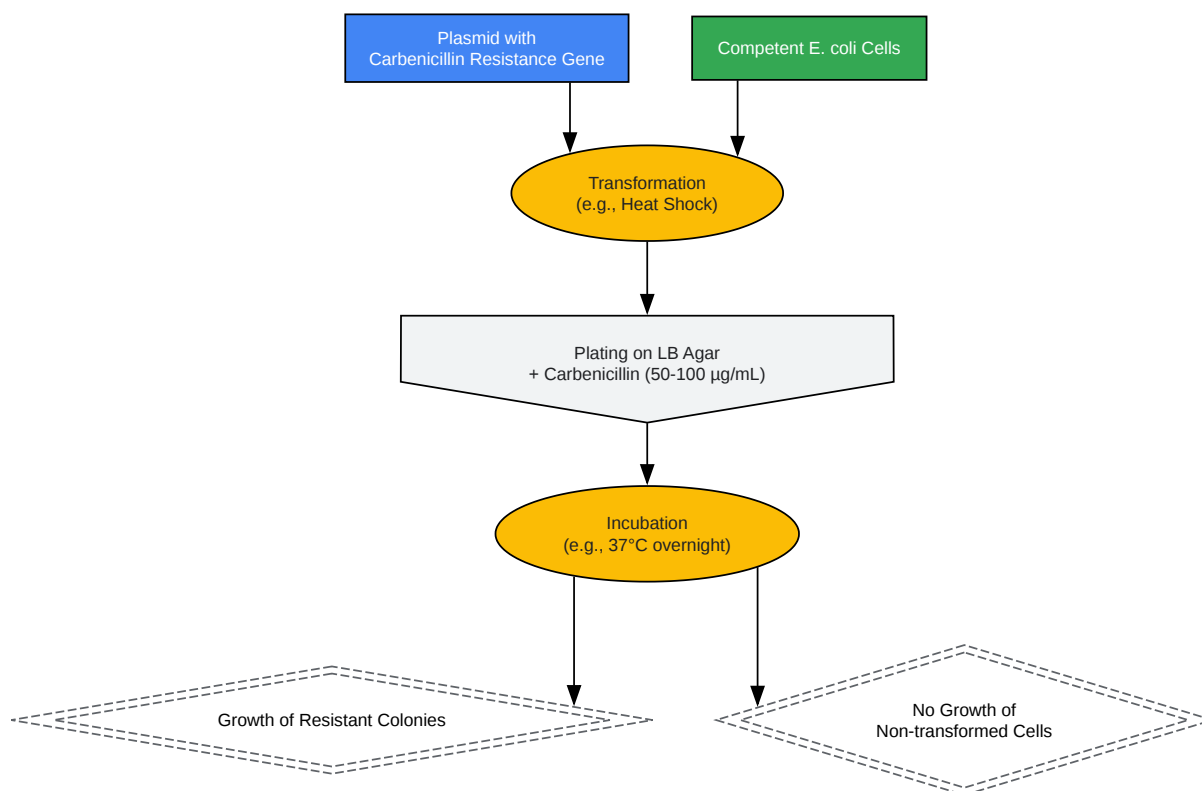
- Weigh out the desired amount of **carbenicillin** disodium salt powder in a sterile container. For a 50 mg/mL stock solution, dissolve 5 grams of **carbenicillin** disodium salt in 100 mL of sterile distilled water.
- Mix the solution thoroughly until the powder is completely dissolved.
- Sterilize the solution by passing it through a 0.22  $\mu\text{m}$  filter into a sterile container.
- Aliquot the sterile stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Store the aliquots at  $-20^{\circ}\text{C}$ . The stock solution is stable for up to six months at this temperature. For short-term storage, the solution can be kept at  $4^{\circ}\text{C}$  for up to 72 hours.

#### Working Concentration:

The typical working concentration for **carbenicillin** as a selective agent in bacterial culture is 50-100  $\mu\text{g/mL}$ .

## Experimental Workflow: Selection of Transformed Bacteria

**Carbenicillin** is frequently used in molecular biology to select for bacteria that have been successfully transformed with a plasmid carrying a **carbenicillin** resistance gene, most commonly the  $\beta$ -lactamase gene (*bla*). The following diagram illustrates a typical workflow.



[Click to download full resolution via product page](#)

Workflow for bacterial selection using **carbenicillin**.

## Discussion and Conclusion

The primary distinction between **carbenicillin** disodium salt and **carbenicillin** free acid lies in their physicochemical properties, most notably solubility. The disodium salt's high water solubility makes it the practical choice for use in aqueous solutions, such as culture media and stock solutions. In contrast, the poor aqueous solubility of the free acid form limits its direct application in most biological research settings.

From a biological standpoint, once dissolved, the disodium salt dissociates, and the **carbenicillin** free acid becomes the active molecule that inhibits bacterial cell wall synthesis. Therefore, the antibacterial spectrum and mechanism of action are identical for both forms.

In drug development, while the free acid is the active pharmaceutical ingredient, formulation strategies would likely involve converting it to a more soluble salt form, such as the disodium salt, to enhance bioavailability for parenteral administration.

In summary, for the vast majority of research applications, **carbenicillin** disodium salt is the preferred and more practical choice due to its superior solubility and ease of use in experimental protocols. The free acid form is primarily of interest from a chemical structure and pharmacology perspective as the active moiety. Researchers and scientists should select the disodium salt for their experimental needs unless a non-aqueous solvent system is being employed where the free acid's solubility characteristics might be advantageous.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Carbenicillin disodium | 4800-94-6 [chemicalbook.com]
- 2. khimexpert.com [khimexpert.com]
- 3. Carbenicillin - Wikipedia [en.wikipedia.org]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. Carbenicillin | C<sub>17</sub>H<sub>18</sub>N<sub>2</sub>O<sub>6</sub>S | CID 20824 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Carbenicillin Disodium Salt vs. Carbenicillin Free Acid: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15559898#carbenicillin-disodium-salt-vs-carbenicillin-free-acid]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)